

Spectroscopic Analysis of Morpholine Lactate: A Technical Guide

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Compound of Interest

Compound Name:	Morpholine lactate
CAS No.:	80145-09-1
Cat. No.:	B1505061

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Introduction

Morpholine lactate, an organic salt formed from the weak base morpholine and the alpha-hydroxy acid lactic acid, finds applications in various chemical and pharmaceutical contexts. Its utility often relies on a thorough understanding of its structural and chemical properties. This technical guide provides an in-depth overview of the spectroscopic techniques used to characterize **morpholine lactate**, with a primary focus on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the analytical methodologies and expected spectral characteristics of this compound.

Predicted Spectroscopic Data

The following tables summarize the predicted ^1H NMR, ^{13}C NMR, and IR spectroscopic data for **morpholine lactate**. These predictions are based on the known spectral properties of the morpholinium cation and the lactate anion, taking into account the effects of salt formation.

Table 1: Predicted ^1H NMR Data for Morpholine Lactate

Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Notes
H-2', H-6' (Morpholinium)	~3.9 - 4.1	Triplet	4H	Protons adjacent to the oxygen atom in the morpholine ring. Expected to be downfield due to the electronegativity of oxygen.
H-3', H-5' (Morpholinium)	~3.2 - 3.4	Triplet	4H	Protons adjacent to the nitrogen atom. Deshielded due to the positive charge on the nitrogen.
NH ₂ ⁺ (Morpholinium)	Broad singlet	2H	Chemical shift is concentration and solvent dependent. May exchange with D ₂ O.	
H-2 (Lactate)	~4.1 - 4.3	Quartet	1H	Methine proton, coupled to the methyl protons.
H-3 (Lactate)	~1.3 - 1.5	Doublet	3H	Methyl protons, coupled to the methine proton.

Solvent: D₂O. Reference: TMS (0 ppm).

Table 2: Predicted ^{13}C NMR Data for Morpholine Lactate

Assignment	Predicted Chemical Shift (δ , ppm)	Notes
C-2', C-6' (Morpholinium)	~64 - 66	Carbons adjacent to the oxygen atom.[1]
C-3', C-5' (Morpholinium)	~43 - 45	Carbons adjacent to the nitrogen atom.[1]
C-1 (Lactate)	~178 - 182	Carboxylate carbon.
C-2 (Lactate)	~68 - 70	Methine carbon bearing the hydroxyl group.
C-3 (Lactate)	~20 - 22	Methyl carbon.

Solvent: D₂O. Reference: TMS (0 ppm).

Table 3: Predicted IR Absorption Bands for Morpholine Lactate

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500 - 3200	Strong, Broad	O-H stretch (Lactate hydroxyl), N-H stretch (Morpholinium)
3000 - 2850	Medium-Strong	C-H stretch (Aliphatic)
1730 - 1700	Strong	C=O stretch (Carboxylic acid dimer - potential impurity)
1620 - 1550	Strong	C=O stretch (Carboxylate - asymmetric)
1420 - 1380	Medium	C=O stretch (Carboxylate - symmetric)[2]
1120 - 1040	Strong	C-O stretch (Ether in morpholine and alcohol in lactate)[2]
~1115	Strong	C-N stretch (Morpholinium)

Experimental Protocols

Synthesis of Morpholine Lactate

This protocol describes a straightforward acid-base neutralization reaction to synthesize **morpholine lactate**.

Materials:

- Morpholine (C₄H₉NO)
- Lactic Acid (C₃H₆O₃) (typically an 85-90% aqueous solution)
- Diethyl ether
- Anhydrous magnesium sulfate
- Stir plate and magnetic stir bar

- Round bottom flask
- Addition funnel
- Ice bath

Procedure:

- In a round bottom flask, dissolve a known molar equivalent of morpholine in a minimal amount of a suitable solvent like ethanol or isopropanol.
- Cool the flask in an ice bath.
- Slowly add one molar equivalent of lactic acid dropwise from an addition funnel while stirring continuously. The reaction is exothermic.
- After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The resulting viscous oil is **morpholine lactate**. For further purification, it can be washed with cold diethyl ether to remove any unreacted starting materials.
- Dry the product under vacuum to remove residual solvent.

Spectroscopic Analysis

Sample Preparation:

- Accurately weigh 5-10 mg of the **morpholine lactate** sample for ^1H NMR and 20-50 mg for ^{13}C NMR.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O , DMSO-d_6).
- Transfer the solution to a clean 5 mm NMR tube.

^1H NMR Acquisition:

- Spectrometer: 400 MHz or higher field instrument.
- Pulse Program: Standard 1D proton acquisition.
- Number of Scans: 16-32 scans.
- Relaxation Delay: 1-2 seconds.
- Referencing: Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

¹³C NMR Acquisition:

- Spectrometer: 100 MHz or higher.
- Pulse Program: Proton-decoupled ¹³C acquisition.
- Number of Scans: 1024 or more, depending on the sample concentration.
- Relaxation Delay: 2-5 seconds.
- Referencing: Reference the spectrum to the solvent peak.

Sample Preparation (Attenuated Total Reflectance - ATR):

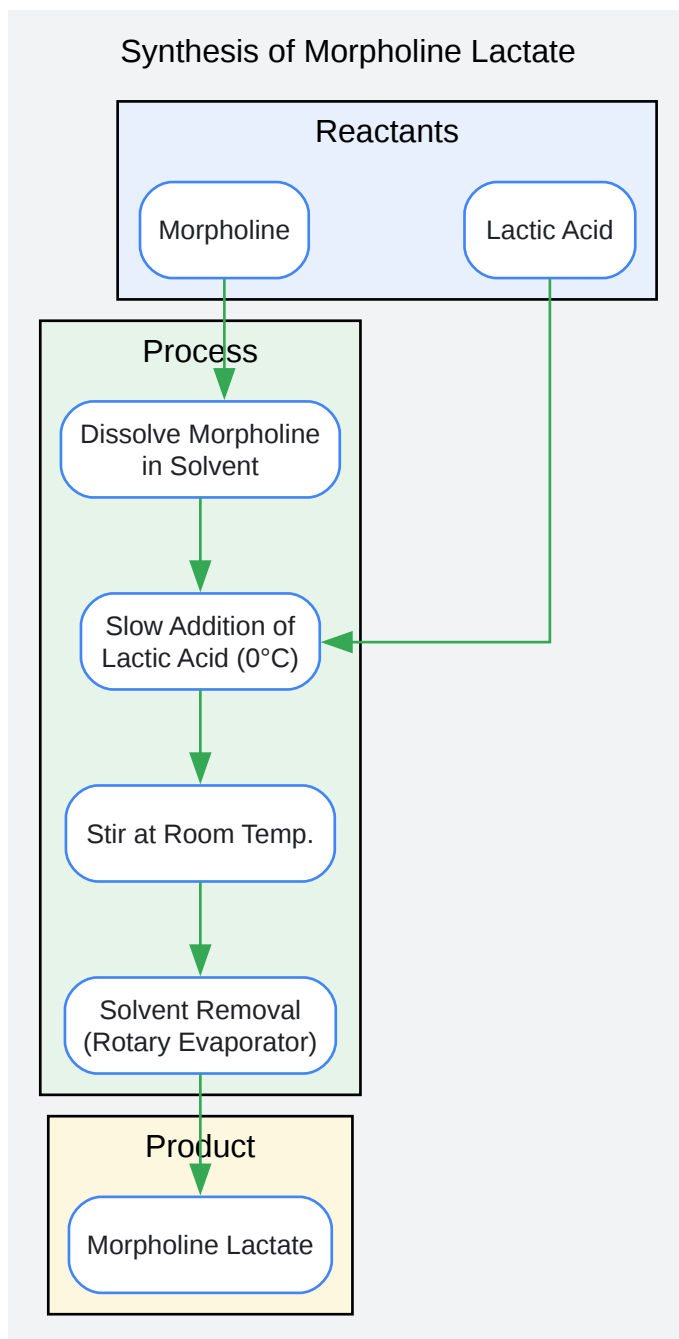
- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small amount of the **morpholine lactate** sample directly onto the center of the ATR crystal.
- Apply pressure using the ATR press to ensure good contact between the sample and the crystal.

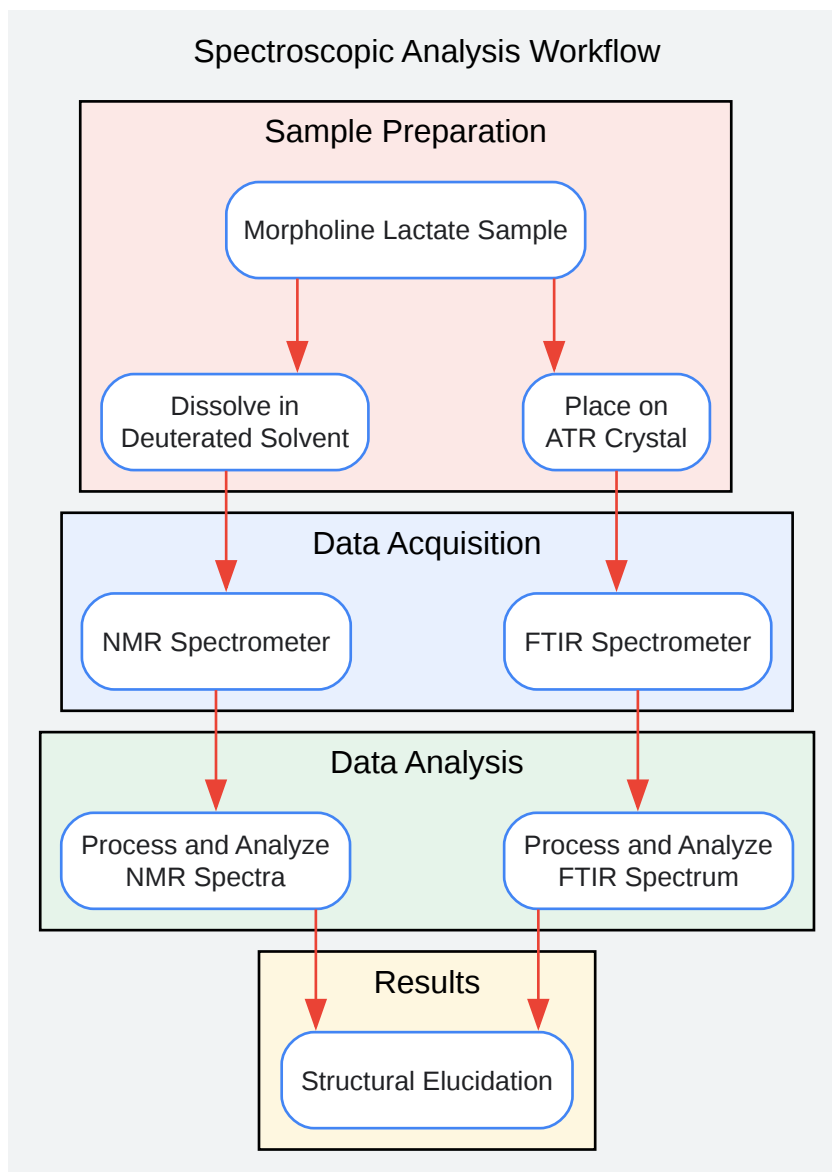
FTIR Acquisition:

- Spectrometer: A standard FTIR spectrometer equipped with a universal ATR accessory.
- Spectral Range: 4000-400 cm⁻¹.

- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32 scans.
- Background: Collect a background spectrum of the clean, empty ATR crystal before running the sample.

Visualizations





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References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)

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